

Application Note: Strategic Synthesis of 4-Ethyl-1H-Indazol-5-ol

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Compound of Interest

Compound Name: 4-ethyl-1H-indazol-5-ol

Cat. No.: B8509395

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Executive Summary

The synthesis of **4-ethyl-1H-indazol-5-ol** from 4-bromoindazole presents a regiochemical challenge: the introduction of an oxygen functionality at the C5 position and an ethyl chain at the C4 position. While direct C-H oxidation of indazoles is non-trivial, this protocol leverages the directing effects of the indazole core to install a nitro group at C5, which serves as a masked hydroxyl via the Sandmeyer reaction. Subsequent protection and Palladium-catalyzed cross-coupling utilize the C4-bromide handle to install the ethyl group. This modular approach ensures high regiofidelity and scalability.

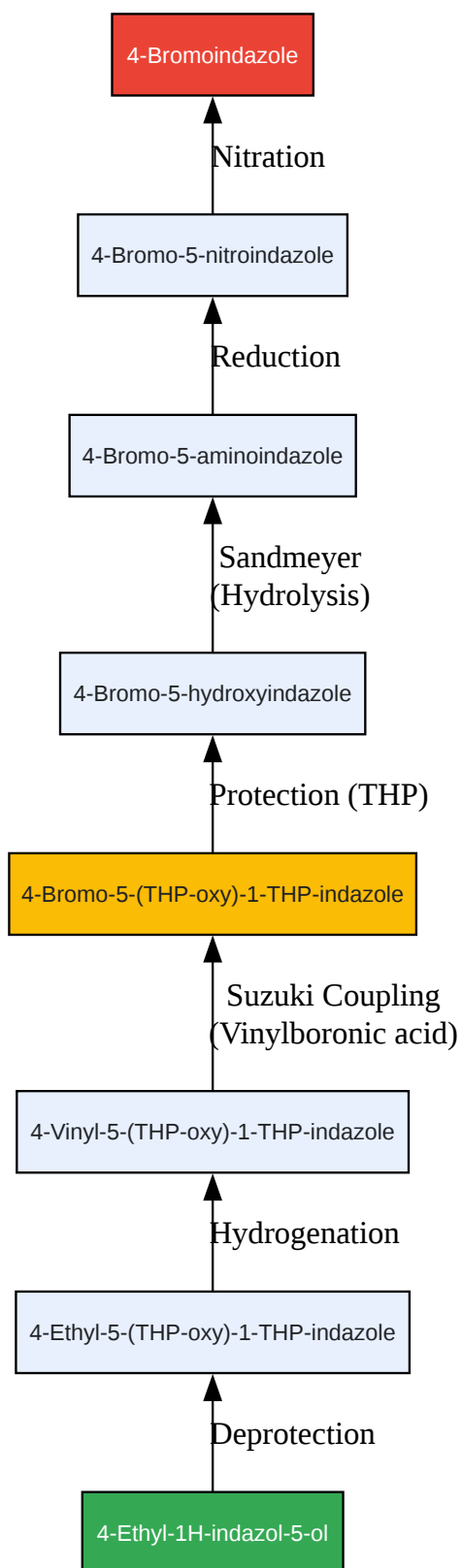
Retrosynthetic Analysis

The strategy disconnects the target into two key transformations:

- **C4-Alkylation:** Disconnection of the ethyl group reveals a 4-bromo-5-hydroxyindazole intermediate.
- **C5-Functionalization:** Disconnection of the hydroxyl group traces back to 4-bromoindazole via a nitro/amine sequence.

Pathway Logic[1]

- Why Nitration first? The C4-bromo substituent and the indazole ring cooperatively direct electrophilic aromatic substitution (SEAr) to the C5 position (ortho to Br, para to N1-H).
- Why Vinyl-Suzuki? Direct coupling of an ethyl group can suffer from -hydride elimination or slow transmetallation. Coupling a vinyl group followed by hydrogenation is a more robust, higher-yielding industrial standard.



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Caption: Retrosynthetic logic flow from Target to Starting Material (4-Bromoindazole).

Detailed Experimental Protocol

Phase 1: C5-Functionalization (The "Bridge")

Objective: Convert 4-bromoindazole to 4-bromo-5-hydroxyindazole.

Step 1.1: Regioselective Nitration

- Reagents: 4-Bromoindazole (1.0 eq), Fuming HNO_3 (1.5 eq), Conc. H_2SO_4 (Solvent).
- Protocol:
 - Dissolve 4-bromoindazole in conc. H_2SO_4 at 0°C .
 - Add fuming HNO_3 dropwise, maintaining internal temperature $<5^\circ\text{C}$ to prevent over-nitration or degradation.
 - Stir at 0°C for 1h, then warm to RT for 2h. Monitor by LCMS for conversion to mono-nitro species.
 - Workup: Pour onto crushed ice. The solid precipitate (4-bromo-5-nitroindazole) is filtered, washed with water, and dried.
 - Critical Check: Verify regiochemistry via ^1H NMR (NOE or coupling constants). C5-nitro is the major product; C7-nitro is a potential minor impurity. Recrystallize from EtOH if necessary.

Step 1.2: Reduction of Nitro Group^[1]

- Reagents: Iron powder (Fe), NH_4Cl , EtOH/ H_2O (3:1).
- Protocol:
 - Suspend 4-bromo-5-nitroindazole in EtOH/ H_2O .
 - Add Fe powder (5.0 eq) and NH_4Cl (5.0 eq).
 - Reflux (80°C) for 2-4 hours.
 - Workup: Filter hot through Celite to remove iron residues. Concentrate filtrate.^{[2][3][4]}

- Yield: Expect >85% of 4-bromo-5-aminoindazole.

Step 1.3: Sandmeyer Hydrolysis (Phenol Formation)

- Reagents: NaNO_2 , H_2SO_4 (25%), H_2O .
- Protocol:
 - Suspend 4-bromo-5-aminoindazole in 25% H_2SO_4 at 0°C .
 - Add aqueous NaNO_2 (1.1 eq) dropwise to form the diazonium salt. Stir for 30 min at 0°C .
 - Hydrolysis: Add the cold diazonium solution dropwise into a boiling solution of 25% H_2SO_4 (or $\text{H}_2\text{O}/\text{H}_2\text{SO}_4$ mixture).
 - Reflux for 30-60 mins until gas evolution ceases.
 - Workup: Cool, neutralize to pH 7 with NaOH , and extract with EtOAc .
 - Product: 4-bromo-1H-indazol-5-ol.

Phase 2: Protection & Cross-Coupling (The "Construction")

Objective: Install the ethyl group using the C4-Br handle.

Step 2.1: Global Protection

- Reagents: 3,4-Dihydro-2H-pyran (DHP) (2.5 eq), $p\text{-TsOH}$ (cat.), DCM.
- Protocol:
 - Dissolve 4-bromo-1H-indazol-5-ol in DCM.
 - Add DHP and $p\text{-TsOH}$. Stir at RT for 12h.[\[2\]](#)[\[4\]](#)
 - Mechanism: Protects both the N1-H and the C5-OH as THP ethers.

- Product: 4-bromo-1-(tetrahydro-2H-pyran-2-yl)-5-((tetrahydro-2H-pyran-2-yl)oxy)-1H-indazole.

Step 2.2: Suzuki-Miyaura Coupling (Vinyl Insertion)

- Reagents: Vinylboronic acid pinacol ester (1.2 eq), PdCl₂(dppf)·DCM (5 mol%), K₂CO₃ (3.0 eq), 1,4-Dioxane/H₂O (4:1).
- Protocol:
 - Degas solvents with N₂ or Ar for 30 mins.
 - Combine protected indazole, vinylboronate, and base in the reaction vessel.
 - Add Pd catalyst.[\[4\]](#)[\[5\]](#)
 - Heat to 90-100°C for 4-12 hours.
 - Workup: Filter through Celite, extract with EtOAc. Purify via silica gel chromatography.
 - Product: 4-vinyl-1-(THP)-5-(THP-oxy)-indazole.

Step 2.3: Hydrogenation & Deprotection

- Reagents: H₂ (1 atm), Pd/C (10%), MeOH; then HCl (conc).
- Protocol:
 - Hydrogenation: Stir the vinyl intermediate with Pd/C under H₂ balloon in MeOH for 2-4h. (Reduces Vinyl -> Ethyl).
 - Deprotection: Filter off catalyst. Add conc. HCl (to pH 1) to the filtrate. Stir at RT or mild heat (40°C) for 1-2h to remove THP groups.
 - Final Workup: Neutralize with NaHCO₃, extract with EtOAc/THF.
 - Final Purification: Recrystallization or Column Chromatography.

Quantitative Data Summary

Step	Transformation	Key Reagents	Typical Yield	Critical Parameter
1	Nitration	HNO ₃ /H ₂ SO ₄	75-85%	Temp < 5°C (Regioselectivity)
2	Reduction	Fe/NH ₄ Cl	85-95%	Filtration of Iron sludge
3	Hydrolysis	NaNO ₂ /H ₂ SO ₄	60-70%	Control of Diazotization Temp
4	Protection	DHP/p-TsOH	>90%	Anhydrous conditions
5	Suzuki Coupling	Vinyl-Bpin/Pd	70-85%	Degassing (O ₂ exclusion)
6	Hydrogenation	H ₂ /Pd-C	>95%	Catalyst loading
7	Deprotection	HCl/MeOH	85-90%	pH monitoring

Reaction Workflow Diagram



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Caption: Step-by-step synthetic workflow from 4-Bromoindazole to **4-Ethyl-1H-indazol-5-ol**.

Troubleshooting & Safety

Safety Protocols

- Fuming Nitric Acid: Highly corrosive and oxidizing. Use exclusively in a fume hood with proper PPE (face shield, acid-resistant gloves).
- Diazonium Salts: Potentially explosive if dried. Keep in solution and process immediately.
- Palladium Catalysts: Handle under inert atmosphere to preserve activity.

Troubleshooting Guide

- Issue: Low Regioselectivity in Nitration.
 - Solution: Ensure temperature is strictly controlled at 0°C. If 7-nitro isomer forms, separate via column chromatography (Ethyl Acetate/Hexane gradient).
- Issue: Stalled Suzuki Coupling.
 - Solution: Re-degas solvents.[4] Ensure the bromide is the limiting reagent. Switch to a more active catalyst like Pd(tBu₃P)₂ or XPhos Pd G2 if conversion is slow.
- Issue: Incomplete Deprotection.
 - Solution: THP groups on indazoles can be stubborn. Increase HCl concentration or switch to TFA/DCM if solubility is an issue.

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